

Application Notes and Protocols for 2-Bromo-5-(piperazin-1-yl)pyrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-(piperazin-1-yl)pyrazine

Cat. No.: B1343168

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-Bromo-5-(piperazin-1-yl)pyrazine** (CAS No: 446286-90-4). The information presented is compiled from safety data sheets of structurally similar compounds and general laboratory safety practices. It is imperative to supplement these protocols with a thorough in-house risk assessment prior to commencing any experimental work.

Section 1: Chemical and Physical Properties

While specific experimental data for **2-Bromo-5-(piperazin-1-yl)pyrazine** is limited, the properties of related pyrazine and piperazine derivatives provide a basis for safe handling procedures.

Table 1: Physicochemical Data of **2-Bromo-5-(piperazin-1-yl)pyrazine** and Related Compounds

Property	2-Bromo-5-(piperazin-1-yl)pyrazine	5-bromo-2-(piperazin-1-yl)pyrimidine	Piperazine	Pyrazine
CAS Number	446286-90-4 [1] [2]	Not specified	110-85-0	290-37-9
Molecular Formula	C8H11BrN4 [1]	C8H11BrN4	C4H10N2	C4H4N2
Molecular Weight	243.104 g/mol [1]	243.10 g/mol	86.14 g/mol	80.09 g/mol
Physical Form	Solid	Solid	Needle-like white or colorless crystals [3] [4]	White crystals
Melting Point	Data not available	Data not available	109-112 °C [4]	52 °C
Boiling Point	Data not available	Data not available	145-146 °C [4]	115 °C
Purity	≥95% [1]	Not specified	Not specified	Not specified

Section 2: Safety and Hazard Information

Based on the hazard profiles of related compounds, **2-Bromo-5-(piperazin-1-yl)pyrazine** should be handled as a potentially hazardous substance.

Potential Hazards:

- Harmful if swallowed: Similar compounds are classified as acutely toxic via the oral route.
- Causes skin irritation: May cause skin irritation upon contact.
- Causes serious eye irritation/damage: Contact with eyes may lead to serious irritation or damage.
- May cause respiratory irritation: Inhalation of dust may irritate the respiratory tract.

- Combustible Solid: May burn but is not expected to be highly flammable.[5]

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust.

Section 3: Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat should be worn at all times. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: In case of inadequate ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator is recommended.

Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.

- Work in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Gather all necessary materials and equipment before starting the procedure.
- Dispensing and Weighing:
 - Handle as a solid to minimize dust generation.
 - Use a spatula for transferring the compound.
 - Weigh the compound in a tared, sealed container.
- Experimental Use:
 - Avoid all personal contact, including inhalation.[5]
 - Keep containers securely sealed when not in use.[5]
 - Avoid physical damage to containers.[5]
 - Wash hands thoroughly with soap and water after handling.[5]

Storage Protocol

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- General Storage: Store in a cool, dry, and well-ventilated area.[5][7]
- Container: Keep the container tightly closed and store in the original packaging.
- Incompatible Materials: Store away from strong oxidizing agents and acids.[5]
- Temperature: While specific data is unavailable, storage at room temperature is likely acceptable for short periods. For long-term storage, consider refrigeration (2-8°C) in an inert atmosphere, as recommended for some similar compounds.

Spill and Waste Disposal Protocol

- Spill Response:

- Minor Spills:
 - Evacuate unnecessary personnel.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.^[7]
 - Place the spilled material into a labeled, sealed container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety department.
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - This compound should be treated as hazardous waste.

Section 4: Visualized Workflows

The following diagrams illustrate the key procedures for handling and storing **2-Bromo-5-(piperazin-1-yl)pyrazine**.

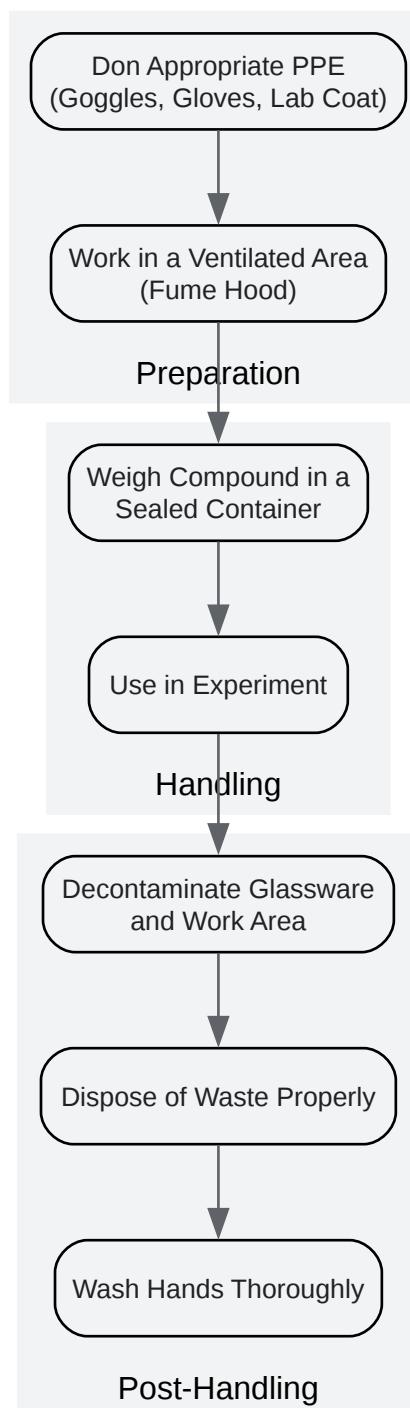


Figure 1: Safe Handling Workflow

[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **2-Bromo-5-(piperazin-1-yl)pyrazine**.

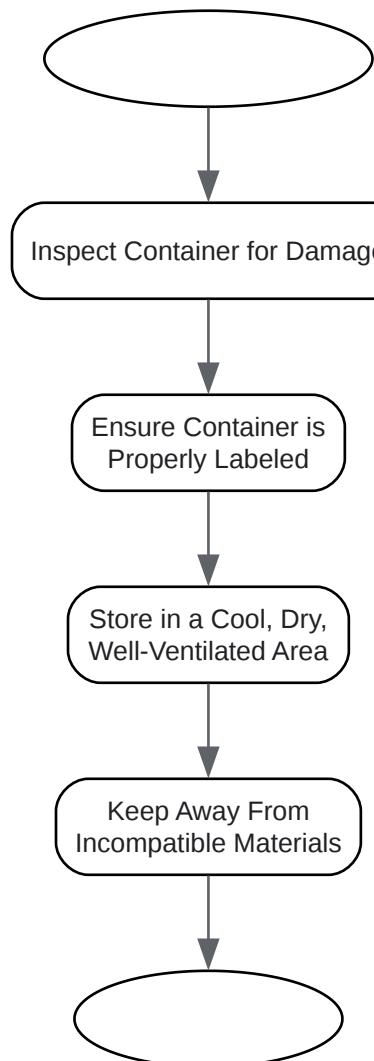


Figure 2: Storage Protocol

[Click to download full resolution via product page](#)

Caption: Storage Protocol for **2-Bromo-5-(piperazin-1-yl)pyrazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. manchesterorganics.com [manchesterorganics.com]

- 2. CAS NO. 446286-90-4 | 2-BROMO-5-(PIPERAZIN-1-YL)PYRAZINE | C8H11BrN4
[localpharmaguide.com]
- 3. Piperazine | C4H10N2 | CID 4837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Piperazine | 110-85-0 [chemicalbook.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. lobachemie.com [lobachemie.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Bromo-5-(piperazin-1-yl)pyrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343168#handling-and-storage-procedures-for-2-bromo-5-piperazin-1-yl-pyrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com